

An In-depth Technical Guide to 2,2'-Dithiodianiline: Structure, Properties, and Applications

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Compound of Interest

Compound Name: 2,2'-Dithiodianiline

Cat. No.: B073020

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Introduction

2,2'-Dithiodianiline is an organosulfur compound featuring two aniline groups linked by a disulfide bond. This unique structure imparts valuable redox-responsive properties, making it a significant molecule in materials science and of growing interest in biomedical applications. Its ability to undergo cleavage of the disulfide bond under reducing conditions, such as those found within the intracellular environment, makes it a promising building block for smart materials, including drug delivery systems. This guide provides a comprehensive overview of the chemical structure, properties, synthesis, and potential applications of **2,2'-Dithiodianiline**, with a focus on its relevance to research and drug development.

Chemical Structure and Identification

The core structure of **2,2'-Dithiodianiline** consists of two aminophenyl groups connected by a disulfide bridge.

Molecular Structure:

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